

Dienomycin B: A Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dienomycin B*

Cat. No.: *B15564563*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dienomycin B, a secondary metabolite produced by *Streptomyces* sp. MC 67-C1, is a compound of interest due to its biological activity. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dienomycin B**. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in natural product chemistry, drug discovery, and development. All quantitative data has been summarized in structured tables for ease of reference.

Core Physicochemical Properties

Dienomycin B presents as a colorless, acicular crystalline solid.^[1] Key physicochemical properties are detailed in Table 1.

Table 1: Core Physicochemical Properties of **Dienomycin B**

Property	Value	Reference
Molecular Formula	$C_{18}H_{23}NO_2$	[1]
Molecular Weight	285.38 g/mol	[1]
Appearance	Colorless Acicular Crystalline	[1]
Melting Point	280-281 °C	[1]

Solubility Profile

Specific quantitative solubility data for **Dienomycin B** in common laboratory solvents is not readily available in the reviewed literature. General solubility information for antibiotics and organic compounds suggests that it is likely soluble in organic solvents such as dimethyl sulfoxide (DMSO), and various alcohols, but this requires experimental verification.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Spectroscopic Data

Detailed experimental spectroscopic data for **Dienomycin B** is not extensively published. The following sections outline the expected spectral characteristics based on its chemical structure, which includes a piperidine ring, an acetate group, and a conjugated diene system attached to a phenyl group.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The conjugated diene and aromatic ring system in **Dienomycin B** are expected to produce characteristic absorptions in the UV-Vis spectrum. Conjugated systems typically exhibit a strong $\pi \rightarrow \pi^*$ transition, and the λ_{max} is anticipated to be in the range of 200-400 nm.[\[5\]](#)[\[6\]](#)

Infrared (IR) Spectroscopy

The infrared spectrum of **Dienomycin B** would be expected to show characteristic absorption bands corresponding to its functional groups. Key expected absorptions include:

- C=O stretch (ester): A strong band around 1735 cm^{-1} .
- C=C stretch (alkene and aromatic): Bands in the $1600\text{-}1680\text{ cm}^{-1}$ region.

- C-H stretch (alkane and alkene/aromatic): Bands just below and above 3000 cm⁻¹, respectively.
- N-H stretch (secondary amine): A band in the 3300-3500 cm⁻¹ region.
- C-O stretch (ester): Bands in the 1000-1300 cm⁻¹ region.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum would provide detailed information about the structure of **Dienomycin B**. Expected signals would include those for the protons on the piperidine ring, the methyl group of the acetate, the protons of the conjugated diene system, and the protons of the phenyl group.

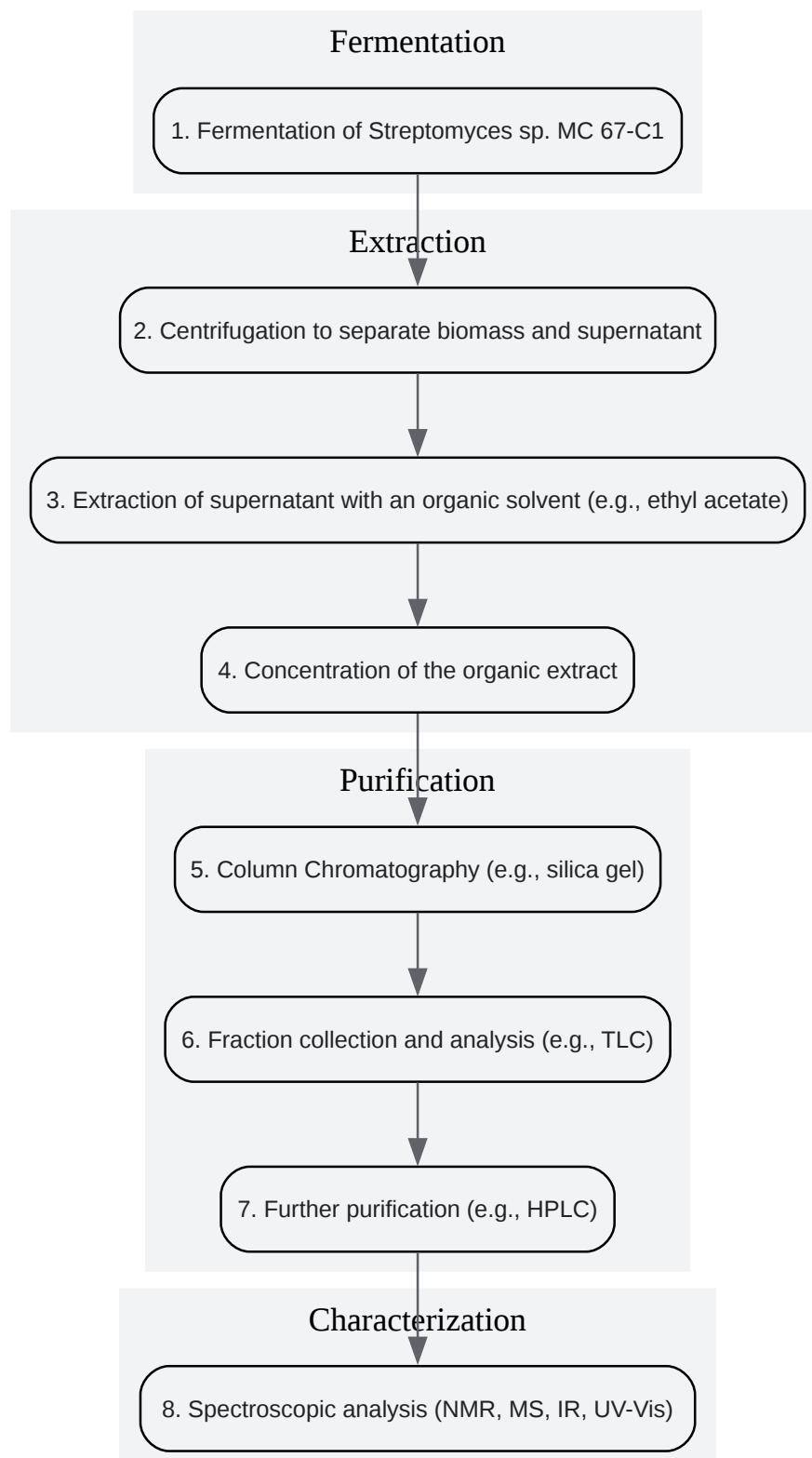
¹³C NMR: The carbon NMR spectrum would show distinct signals for each of the 18 carbons in the **Dienomycin B** molecule, including the carbonyl carbon of the ester, the carbons of the phenyl ring and conjugated system, and the carbons of the piperidine ring.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

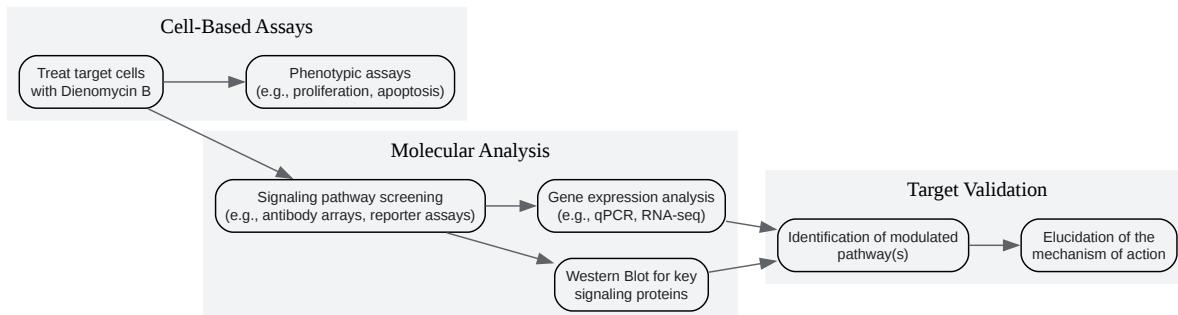
Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of **Dienomycin B**. The fragmentation pattern would provide valuable information for structural elucidation, with expected cleavages occurring at the ester linkage and within the piperidine ring.[\[17\]](#)[\[18\]](#)

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Dienomycin B** from *Streptomyces* sp. MC 67-C1 has not been found in the available literature. However, a general workflow for the isolation of secondary metabolites from *Streptomyces* can be proposed.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 2. Solubility and Stability of Some Pharmaceuticals in Natural Deep Eutectic Solvents-Based Formulations - PMC [[pmc.ncbi.nlm.nih.gov](https://PMC.ncbi.nlm.nih.gov)]
- 3. researchgate.net [researchgate.net]
- 4. toku-e.com [toku-e.com]
- 5. UV-Visible Spectroscopy [www2.chemistry.msu.edu]
- 6. 29.11 Visible and Ultra-Violet Spectroscopy (UV-Vis) – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 7. uanlch.vscht.cz [uanlch.vscht.cz]
- 8. Introduction to IR Spectra [webspectra.chem.ucla.edu]
- 9. chem.libretexts.org [chem.libretexts.org]

- 10. Infrared Spectroscopy [www2.chemistry.msu.edu]
- 11. 29.6 Infrared (IR) Spectroscopy – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 12. journals.chemsociety.org.ng [journals.chemsociety.org.ng]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Thieme E-Books & E-Journals [thieme-connect.de]
- 16. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 17. researchgate.net [researchgate.net]
- 18. massbank.eu [massbank.eu]
- To cite this document: BenchChem. [Dienomycin B: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564563#dienomycin-b-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com